

In-Depth Technical Guide: 5-Chloro-4-hydroxy-2-oxopentanoic acid

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Compound of Interest

Compound Name: 5-Chloro-4-hydroxy-2-oxopentanoic acid

Cat. No.: B1257908

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Chloro-4-hydroxy-2-oxopentanoic acid**, a significant metabolite in the biodegradation of chlorinated aromatic compounds. This document details its chemical identity, physicochemical properties, its role in metabolic pathways, and outlines relevant experimental methodologies.

Chemical Identity and Properties

5-Chloro-4-hydroxy-2-oxopentanoic acid is a polyfunctional organic compound that plays a role as a metabolic intermediate.^[1] While a specific CAS number for this compound is not readily available in public databases, it is identified by its PubChem Compound ID (CID) and its chemical structure.

Synonyms:

- 2-oxo-4-hydroxy-5-chloro-valeric acid^[2]
- CHEBI:74044^[2]

The related, non-chlorinated compound, 4-Hydroxy-2-oxopentanoic acid, has the CAS number 3318-73-8. Another related compound, 5-Chloro-4-oxopentanoic acid, has the CAS number 60254-71-9.

Physicochemical Properties

The following table summarizes the computed physicochemical properties of **5-Chloro-4-hydroxy-2-oxopentanoic acid**.

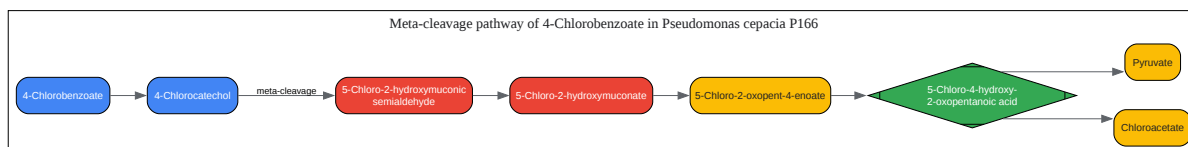
Property	Value	Source
Molecular Formula	C5H7ClO4	PubChem
Molecular Weight	166.56 g/mol	PubChem[2]
XLogP3	-0.4	PubChem[2]
Hydrogen Bond Donor Count	2	PubChem[2]
Hydrogen Bond Acceptor Count	4	PubChem[2]
Rotatable Bond Count	3	PubChem[2]
Exact Mass	166.0032864	PubChem[2]
Topological Polar Surface Area	74.6 Å ²	PubChem[2]

Metabolic Significance

5-Chloro-4-hydroxy-2-oxopentanoic acid is a key intermediate in the meta-cleavage pathway for the biodegradation of 4-chlorobenzoate by the bacterium *Pseudomonas cepacia* P166. This pathway is crucial for the mineralization of chlorinated aromatic compounds, which are persistent environmental pollutants.[1]

Biodegradation Pathway of 4-Chlorobenzoate

The following diagram illustrates the metabolic pathway leading to and from **5-Chloro-4-hydroxy-2-oxopentanoic acid**.



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Biodegradation pathway of 4-chlorobenzoate.

Experimental Protocols

While specific experimental protocols for the synthesis and analysis of **5-Chloro-4-hydroxy-2-oxopentanoic acid** are not extensively documented, this section provides generalized methodologies based on related compounds and analytical techniques for microbial metabolites.

Potential Synthetic Approaches

The synthesis of 4-hydroxy-2-oxo acids can be achieved through various methods. A potential route for synthesizing **5-Chloro-4-hydroxy-2-oxopentanoic acid** could involve a chemoenzymatic approach. This could start with the synthesis of a suitable N-protected 4-amino-2-keto ester precursor, followed by enzymatic hydrolysis to the α -keto acid and subsequent reduction of the ketone to a hydroxyl group using a lactate dehydrogenase. The introduction of the chlorine atom could be a subsequent step.

Another promising approach is the use of pyruvic acid aldolases, which catalyze the aldol reaction between a broad range of aldehydes and 2-oxoacids to produce 4-hydroxy-2-oxoacid products.[3] A chlorinated aldehyde could potentially serve as a substrate in such a reaction.

Identification and Quantification of Microbial Metabolites

The following is a general workflow for the extraction and analysis of intracellular metabolites from bacterial cultures, such as *Pseudomonas aeruginosa*, which can be adapted for the

identification of **5-Chloro-4-hydroxy-2-oxopentanoic acid** from *Pseudomonas cepacia*.

1. Sample Preparation and Metabolite Extraction:

- Culture *Pseudomonas cepacia* P166 in a suitable medium containing 4-chlorobenzoate as a carbon source.
- Harvest bacterial cells by centrifugation.
- Wash the cell pellet with a suitable buffer (e.g., phosphate-buffered saline) to remove extracellular components.
- Extract intracellular metabolites by resuspending the cell pellet in a cold solvent, such as 50% methanol.^[4]
- Separate the cell debris by centrifugation to obtain the metabolite extract.

2. Analytical Techniques:

- High-Performance Liquid Chromatography (HPLC): HPLC coupled with a suitable detector (e.g., UV-Vis or mass spectrometry) can be used to separate and detect the target compound in the extract. A reversed-phase column is often employed for the separation of polar metabolites.
- Gas Chromatography-Mass Spectrometry (GC-MS): For GC-MS analysis, the metabolite extract may require derivatization to increase volatility. This technique provides excellent separation and allows for the identification of compounds based on their mass spectra.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful tool for the structural elucidation of unknown metabolites. Both one-dimensional (1D) and two-dimensional (2D) NMR experiments can provide detailed information about the chemical structure of the compound. While specific NMR data for **5-Chloro-4-hydroxy-2-oxopentanoic acid** is not readily available, analysis of the extract and comparison with spectra of related compounds could aid in its identification.

Conclusion

5-Chloro-4-hydroxy-2-oxopentanoic acid is a crucial, albeit under-characterized, intermediate in the microbial degradation of chlorinated aromatic pollutants. This guide provides a summary of its known properties and its role in a significant metabolic pathway. The outlined experimental approaches offer a starting point for researchers interested in the synthesis, detection, and further study of this and other related chlorometabolites. Further research into the specific enzymatic transformations and the development of robust analytical standards will be vital for a more complete understanding of its biological and chemical significance.

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